

Technical Monograph: Z-Trp(Boc)-OH in Advanced Peptide Synthesis

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Compound of Interest

Compound Name: Z-Trp(boc)-OH

Cat. No.: B13147742

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Executive Summary

Z-Trp(Boc)-OH (N-alpha-Benzyloxycarbonyl-N-in-tert-butyloxycarbonyl-L-tryptophan) represents a strategic tool in the chemist's arsenal, specifically designed for Solution Phase Peptide Synthesis and Fragment Condensation. Unlike standard Fmoc or Boc derivatives, this compound utilizes a "dual-orthogonal" protection scheme: the N-terminal Z group is labile to hydrogenolysis (or strong acid), while the indole Boc group is labile to trifluoroacetic acid (TFA) but stable to hydrogenolysis. This unique stability profile allows for the assembly of protected peptide fragments without compromising the sensitive tryptophan indole ring, effectively suppressing alkylation and oxidation side reactions.

Part 1: Chemical Identity & Physicochemical Profile

Property	Specification
Chemical Name	N- α -Benzyloxycarbonyl-N-in-tert-butylloxycarbonyl-L-tryptophan
CAS Number	218938-57-9 (often supplied as DCHA salt)
Molecular Formula	C ₂₄ H ₂₆ N ₂ O ₆ (Free Acid) / C ₃₆ H ₄₉ N ₃ O ₆ (DCHA Salt)
Molecular Weight	438.47 g/mol (Free Acid) / 619.80 g/mol (DCHA Salt)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, DMSO, DCM, Ethyl Acetate; Insoluble in Water
Purity Standard	≥ 98.0% (HPLC)
Chirality	L-Enantiomer (ee ≥ 99%)
Storage	+2°C to +8°C, Desiccated, Protected from Light (Trp is photosensitive)

Part 2: Mechanistic Insight – The Orthogonality of Z and Boc

The primary utility of **Z-Trp(Boc)-OH** lies in the orthogonality of its protecting groups. In complex synthesis, particularly Convergent Synthesis (Fragment Condensation), one must remove the N-terminal protection of a fragment without deprotecting the side chains.

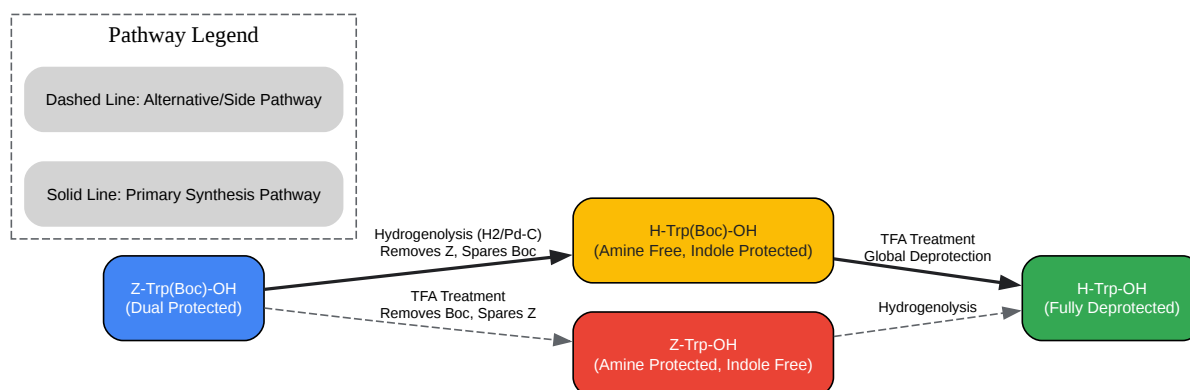
The Stability Matrix

- The Z Group (Cbz): Removed by catalytic hydrogenolysis () or strong acids (HBr/AcOH, HF). It is stable to mild acids like TFA.
- The Boc Group (Indole): Removed by TFA.^{[1][2][3]} It is generally stable to catalytic hydrogenolysis.

Why this matters: This allows a researcher to use the Z-group for temporary N-terminal protection during chain assembly. The Z-group can be removed via hydrogenolysis to expose the amine for the next coupling step, while the Boc group remains on the Tryptophan indole. This protection is vital because a free indole is highly susceptible to electrophilic alkylation (by carbocations generated during deprotection of other residues) and oxidation.[3] The Boc group shields the indole until the final global deprotection with acid.

Visualization: The Orthogonal Protection Logic

The following diagram illustrates the selective deprotection pathways that make **Z-Trp(Boc)-OH** unique.



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Caption: Orthogonal deprotection pathways for **Z-Trp(Boc)-OH**. The primary pathway (Solid Lines) utilizes Hydrogenolysis for chain elongation while preserving Indole protection.

Part 3: Application Protocol (Solution Phase Synthesis)

This protocol outlines the incorporation of **Z-Trp(Boc)-OH** into a peptide chain using solution-phase chemistry, followed by selective deprotection.

Phase 1: Coupling (The Mixed Anhydride or Active Ester Method)

Note: Z-amino acids are often coupled via Mixed Anhydride to minimize racemization, though EDC/HOBt is also standard.

- Dissolution: Dissolve 1.0 eq of **Z-Trp(Boc)-OH** (Free acid form) in dry DCM or DMF.
 - Tip: If starting with the DCHA salt, you must perform an acid wash (0.5 M KHSO₄) to extract the free acid into Ethyl Acetate before coupling. DCHA salts will inhibit coupling.
- Activation:
 - Add 1.0 eq of EDC.HCl and 1.0 eq of HOBt (or HOAt for faster kinetics) at 0°C.
 - Stir for 15 minutes to form the active ester.
- Coupling:
 - Add the amine-component (e.g., H-AA-OR) and 1.0–2.0 eq of DIPEA (base).
 - Allow to warm to room temperature and stir for 4–12 hours.
- Work-up:
 - Dilute with Ethyl Acetate.
 - Wash sequentially with 5% NaHCO₃, Water, 0.5 M KHSO₄ (or 5% Citric Acid), and Brine.
 - Dry over MgSO₄ and concentrate.

Phase 2: Selective N-Terminal Deprotection (Hydrogenolysis)

This step removes the Z-group to allow the next amino acid to be attached, while keeping the Trp indole protected.

- Preparation: Dissolve the Z-Trp(Boc)-Peptide in Methanol or Ethanol (approx 0.1 M concentration).
- Catalyst: Add 10% Pd/C catalyst (approx 10% by weight of the peptide).

- Hydrogenation:
 - Purge the vessel with Nitrogen gas.
 - Introduce Hydrogen gas (H_2) via a balloon or hydrogenator (1 atm is usually sufficient).
 - Stir vigorously for 1–4 hours. Monitor by TLC (disappearance of UV-active starting material; Z-group absorbs UV strongly).
- Filtration: Filter the mixture through Celite to remove the Pd/C catalyst. Caution: Pd/C is pyrophoric when dry.
- Result: You now have H-Trp(Boc)-Peptide, ready for the next coupling cycle.

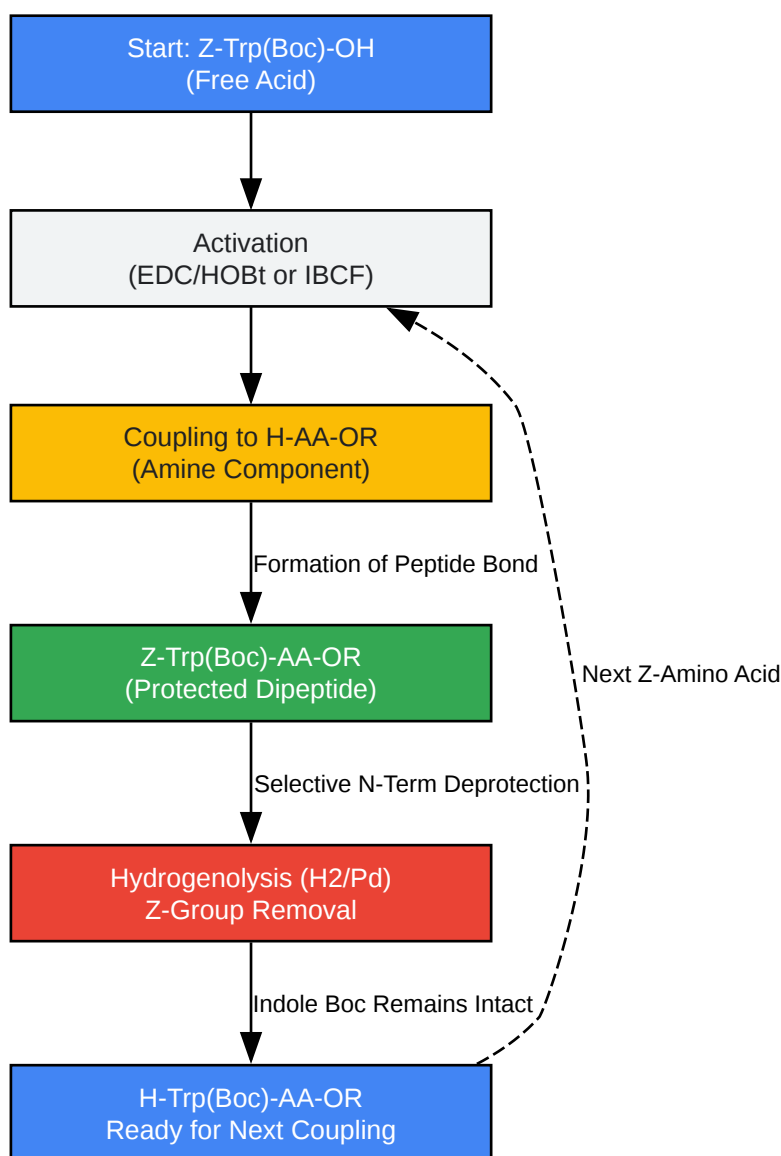
Phase 3: Final Global Deprotection

Performed only after the full peptide sequence is assembled.

- Reagent: Use a cleavage cocktail containing TFA (95%), TIS (2.5%), and H_2O (2.5%).^[4]
- Reaction: Stir at room temperature for 1–2 hours.
- Mechanism: The high acid concentration cleaves the Boc group from the Trp indole.
- Precipitation: Precipitate the peptide in cold Diethyl Ether.

Part 4: Synthesis Workflow Visualization

The following diagram details the iterative cycle of Solution Phase Synthesis using **Z-Trp(Boc)-OH**.



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Caption: Iterative solution-phase synthesis cycle using **Z-Trp(Boc)-OH**. Note the preservation of the side-chain Boc group during the Z-removal step.

Part 5: Troubleshooting & Stability

1. DCHA Salt Conversion

Commercial **Z-Trp(Boc)-OH** is frequently supplied as the Dicyclohexylammonium (DCHA) salt to enhance shelf stability and crystallinity.

- Problem: DCHA is a bulky amine that interferes with coupling and can cause racemization.

- Solution: You MUST convert the salt to the free acid before use.
 - Suspend salt in Ethyl Acetate.
 - Wash with 5% Citric Acid or 0.5M KHSO₄ until the aqueous layer is acidic.
 - Separate organic layer, wash with brine, dry, and evaporate.

2. Indole Oxidation

Even with Boc protection, Tryptophan is sensitive to oxidation (turning the peptide yellow/brown).

- Prevention: Always degas solvents used in hydrogenolysis. Perform the final TFA cleavage in the presence of scavengers (Triisopropylsilane or Thioanisole).

3. Solubility Issues

Z-Trp(Boc)-OH is hydrophobic.^[5]

- Tip: If precipitation occurs during coupling in DCM, switch to DMF or NMP.

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